

Technical Guide: Sourcing and Purity Analysis of 2-Amino-4-cyclopropylbenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-cyclopropylbenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview for researchers and drug development professionals on sourcing "**2-Amino-4-cyclopropylbenzonitrile**," a niche chemical intermediate. Due to its specialized nature, this compound is not typically available as a stock item from major chemical suppliers. Therefore, this guide focuses on the procurement through custom synthesis and outlines a detailed methodology for verifying its purity, a critical step for ensuring the reliability and reproducibility of research outcomes.

Sourcing via Custom Synthesis

As "2-Amino-4-cyclopropylbenzonitrile" is not a standard catalog product, researchers must engage with companies that offer custom organic synthesis services. These companies specialize in producing specific molecules on a contractual basis, ranging from milligram to kilogram scales. When selecting a custom synthesis partner, it is crucial to consider their expertise in multi-step synthesis, their analytical capabilities for quality control, and their track record of delivering high-purity compounds.

Below is a table of reputable companies that offer custom chemical synthesis services. Researchers should contact them directly to inquire about the synthesis of "2-Amino-4-cyclopropylbenzonitrile," providing the chemical structure and desired quantity and purity.



Company Name	Service Highlights	Location
Enamine	Extensive experience in the synthesis of a wide variety of organic compounds, from milligram to kilogram scale, with a strong focus on novel and complex molecules.	Kyiv, Ukraine
Charles River Laboratories	Offers integrated and fee-for- service synthetic chemistry with expertise in multi-stage synthetic routes and scale-up capabilities.	Wilmington, MA, USA
Life Chemicals	Provides comprehensive custom synthesis services for drug discovery, medicinal chemistry, and materials science, with over 30 years of experience.	Niagara-on-the-Lake, Canada
Tocris Bioscience	Specializes in the synthesis of complex organic molecules, including APIs, amino acids, and specialty fine chemicals, from milligram to kilogram scale.	Bristol, UK
Organix Inc.	A contract research organization focused on organic and medicinal chemistry, providing custom synthesis to accelerate drug discovery pipelines.	Woburn, MA, USA

Purity Determination: A Critical Step



Upon receiving the custom-synthesized "**2-Amino-4-cyclopropylbenzonitrile**," it is imperative to conduct a thorough purity analysis to confirm its identity and quantify any impurities. High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for this purpose.

Experimental Protocol: Purity Analysis by HPLC

This section details a general High-Performance Liquid Chromatography (HPLC) method suitable for determining the purity of "**2-Amino-4-cyclopropylbenzonitrile**." This protocol serves as a starting point and may require optimization based on the specific instrumentation and the impurity profile of the synthesized batch.

- 1. Objective: To determine the purity of "**2-Amino-4-cyclopropylbenzonitrile**" and identify any related impurities by reverse-phase HPLC with UV detection.
- 2. Materials and Reagents:
- "2-Amino-4-cyclopropylbenzonitrile" sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment of the mobile phase)
- Methanol (for sample preparation)
- 3. Instrumentation:
- High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary or binary pump, an autosampler, a column oven, and a Diode Array Detector (DAD) or UV detector.
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μm particle size).
- 4. Chromatographic Conditions:
- Mobile Phase A: Water



Mobile Phase B: Acetonitrile

Gradient Elution:

o 0-2 min: 10% B

2-15 min: 10% to 90% B

o 15-18 min: 90% B

18-20 min: 90% to 10% B

20-25 min: 10% B (re-equilibration)

• Flow Rate: 1.0 mL/min

Column Temperature: 30 °C

Detection Wavelength: 254 nm (or a wavelength of maximum absorbance for the analyte)

Injection Volume: 10 μL

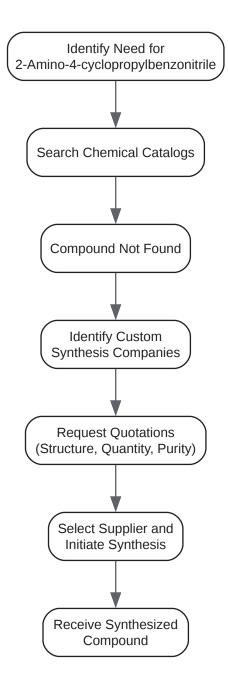
- 5. Sample Preparation:
- Accurately weigh approximately 1 mg of the "2-Amino-4-cyclopropylbenzonitrile" sample.
- Dissolve the sample in 1 mL of methanol to prepare a 1 mg/mL stock solution.
- Further dilute the stock solution with the initial mobile phase (90% A: 10% B) to a final concentration of approximately 0.1 mg/mL.
- Filter the final solution through a 0.45 μm syringe filter before injection.
- 6. Data Analysis:
- Integrate the peaks in the chromatogram.
- Calculate the area percentage of the main peak corresponding to "2-Amino-4-cyclopropylbenzonitrile" to determine its purity.



Purity (%) = (Area of the main peak / Total area of all peaks) x 100

Visualizing the Workflow

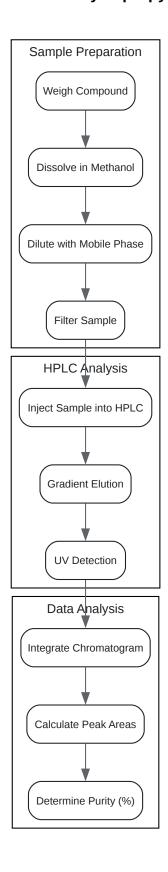
To provide a clear understanding of the processes involved, the following diagrams, created using the DOT language, illustrate the logical flow of procuring and analyzing "2-Amino-4-cyclopropylbenzonitrile."



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Caption: Procurement workflow for 2-Amino-4-cyclopropylbenzonitrile.



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Caption: Experimental workflow for HPLC purity analysis.

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